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Technical Support Center: 2-(Bromomethyl)-4cyanonaphthalene and Related Compounds

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Compound of Interest

2-(Bromomethyl)-4cyanonaphthalene

Cat. No.:

B11863786

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Disclaimer: The chemical name "2-(Bromomethyl)-4-cyanonaphthalene" does not correspond to a readily available compound in major chemical databases. This guide has been prepared using "2-(Bromomethyl)naphthalene" as a reference compound due to its structural similarity. It is crucial to always consult the specific Safety Data Sheet (SDS) for the exact compound you are handling. The information provided here is for guidance and educational purposes only.

This technical support center provides essential information for researchers, scientists, and drug development professionals on the storage and handling of 2-(Bromomethyl)naphthalene and offers general safety advice for related bromomethylated and cyano-substituted aromatic compounds.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 2-(Bromomethyl)naphthalene?

A1: 2-(Bromomethyl)naphthalene is a hazardous substance. Key hazards include:

- Corrosive: It can cause severe skin burns and eye damage.[1][2][3]
- Lachrymator: The substance can cause tearing and irritation to the eyes.[1]
- Skin Sensitizer: May cause an allergic skin reaction upon contact.[2][3]



Respiratory Irritant: Inhalation may cause severe irritation to the respiratory tract.[1][2]

Q2: What are the recommended storage conditions for 2-(Bromomethyl)naphthalene?

A2: Proper storage is crucial for maintaining the stability and safety of 2-(Bromomethyl)naphthalene.

- Temperature: Store in a cool, dry, and well-ventilated area, with a recommended temperature of 2-8°C.[4]
- Container: Keep the container tightly closed to prevent moisture contamination.
- Incompatibilities: Segregate from strong oxidizing agents, bases, alcohols, amines, and metals like steel.[1][2]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: A comprehensive set of PPE is required to handle 2-(Bromomethyl)naphthalene safely:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber) and wear protective clothing to prevent skin contact.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates, especially when dust can be generated.
- General Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.

Q4: How should I handle a spill of 2-(Bromomethyl)naphthalene?

A4: In case of a spill, follow these steps:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.[2]



- Wear appropriate PPE, including respiratory protection.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- For large spills, contain the spill and prevent it from entering drains.
- Dispose of the waste in accordance with local, state, and federal regulations.

Q5: What are the general hazards of organic compounds containing a cyano group?

A5: Organic nitriles (compounds with a cyano group) can be hazardous. While they do not always readily release cyanide ions, they can be toxic.[5] Some nitriles can cause dermatitis, and their combustion may produce toxic fumes.[6] In the presence of acids or upon heating to decomposition, some can release hydrogen cyanide, which is highly toxic.[6]

Troubleshooting Guide



Troubleshooting & Optimization

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Problem	Possible Cause	Recommended Solution
Compound has discolored or clumped together in storage.	Moisture absorption or exposure to incompatible materials.	Discard the compound according to hazardous waste disposal procedures. In the future, ensure the container is tightly sealed and stored in a dry, inert atmosphere if necessary.
Low reactivity or incomplete reaction in a nucleophilic substitution.	The compound may have degraded due to improper storage. The nucleophile may not be strong enough.	Verify the purity of the starting material using an appropriate analytical technique (e.g., NMR, GC-MS). Consider using a stronger nucleophile or changing the reaction conditions (e.g., solvent, temperature).
Side product formation in reactions.	2-(Bromomethyl)naphthalene is a reactive alkylating agent and can undergo side reactions.[7][8]	Optimize reaction conditions by adjusting temperature, reaction time, and stoichiometry. Consider using a milder base or different solvent system. Purification of the product via chromatography or recrystallization may be necessary.[9]
Difficulty in dissolving the compound.	2-(Bromomethyl)naphthalene has limited solubility in water but is soluble in organic solvents like chloroform and toluene.[4][8][9][10]	Use appropriate organic solvents for dissolution. Gentle heating may aid dissolution, but be mindful of the compound's reactivity and potential for decomposition at elevated temperatures.



Quantitative Data Summary

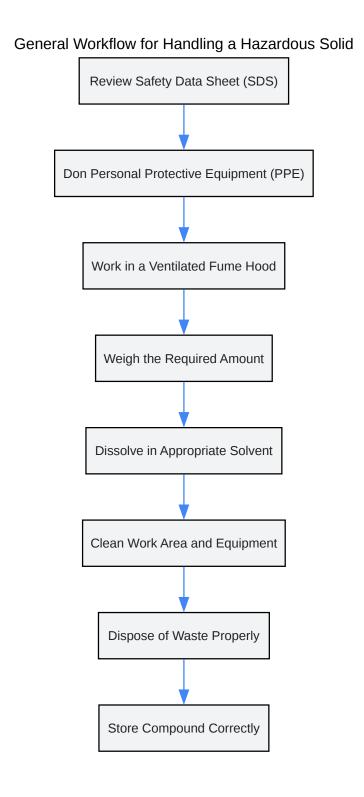
The following table summarizes key quantitative data for 2-(Bromomethyl)naphthalene.

Property	Value	Source(s)
Molecular Formula	C11H9Br	[3][9]
Molecular Weight	221.09 g/mol	[3][9]
Melting Point	51-54 °C	[9][10]
Boiling Point	213 °C at 100 mmHg	[9][10]
Flash Point	110 °C (closed cup)	
Storage Temperature	2-8 °C	[4]

Experimental Workflow and Logic Diagrams

Below are diagrams illustrating a general workflow for handling hazardous solids and a decision-making process for chemical spills.

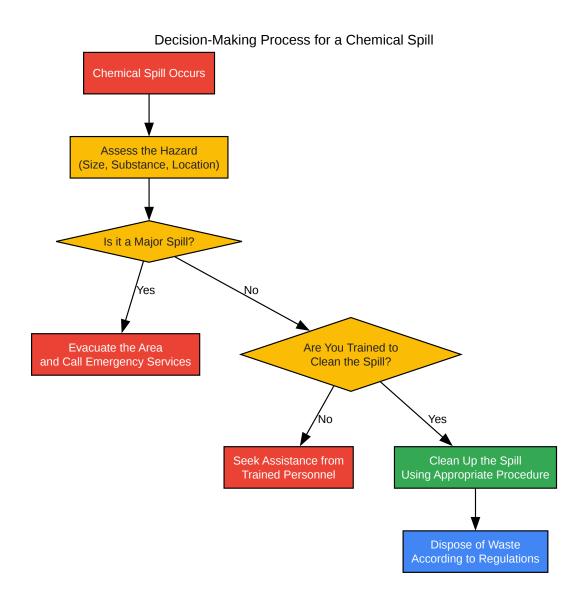




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Caption: General Workflow for Handling a Hazardous Solid





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Caption: Decision-Making Process for a Chemical Spill



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